

protocol for handling and storage of tert-Butyl 2-ethylperoxybutyrate

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Compound of Interest

Compound Name: *tert-Butyl 2-ethylperoxybutyrate*

Cat. No.: *B1618040*

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Application Notes and Protocols for tert-Butyl 2-ethylperoxybutyrate

Introduction

tert-Butyl 2-ethylperoxybutyrate is an organic peroxide primarily used as a radical initiator in polymerization processes. Organic peroxides are thermally unstable and can undergo self-accelerating exothermic decomposition.^[1] Due to its reactive nature, strict adherence to safety protocols for handling and storage is crucial to prevent incidents such as fires or explosions.^[1] ^[2] These application notes provide a comprehensive protocol for the safe handling and storage of **tert-Butyl 2-ethylperoxybutyrate** for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

tert-Butyl 2-ethylperoxybutyrate is classified as a hazardous substance with the following primary concerns:

- Organic Peroxide: It is thermally unstable and may undergo exothermic self-accelerating decomposition.^[1] Heating may cause a fire.^{[1][3]}
- Skin Sensitization: May cause an allergic skin reaction.^{[1][3]}
- Eye Irritation: Causes serious eye irritation.^[3]

- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[1][3]

Quantitative Data Summary

Parameter	Value	Source(s)
CAS Number	2550-33-6	[4]
EC Number	219-850-0	[4]
Classification	Organic Peroxide Type C	[1]
Recommended Storage Temperature	Below 20°C	[1][5]
Self-Accelerating Decomposition Temperature (SADT)	~60°C (for the related tert-Butyl peroxybenzoate)	[6]

Experimental Protocols

Proper PPE is mandatory when handling **tert-Butyl 2-ethylperoxybutyrate**. The following should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield.[3][7]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).[3][7]
- Skin and Body Protection: A lab coat or protective clothing should be worn.[3][7]
Contaminated work clothing should not be allowed out of the workplace.[3][7]
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[8]
- Ventilation: All handling should be performed in a well-ventilated area, preferably in a chemical fume hood.[2][3][7]
- Avoid Contamination: Keep the compound away from incompatible materials such as strong oxidizing agents, reducing agents, acids, bases, amines, and metal salts (including rust and dust) to prevent self-accelerating exothermic decomposition.[1]

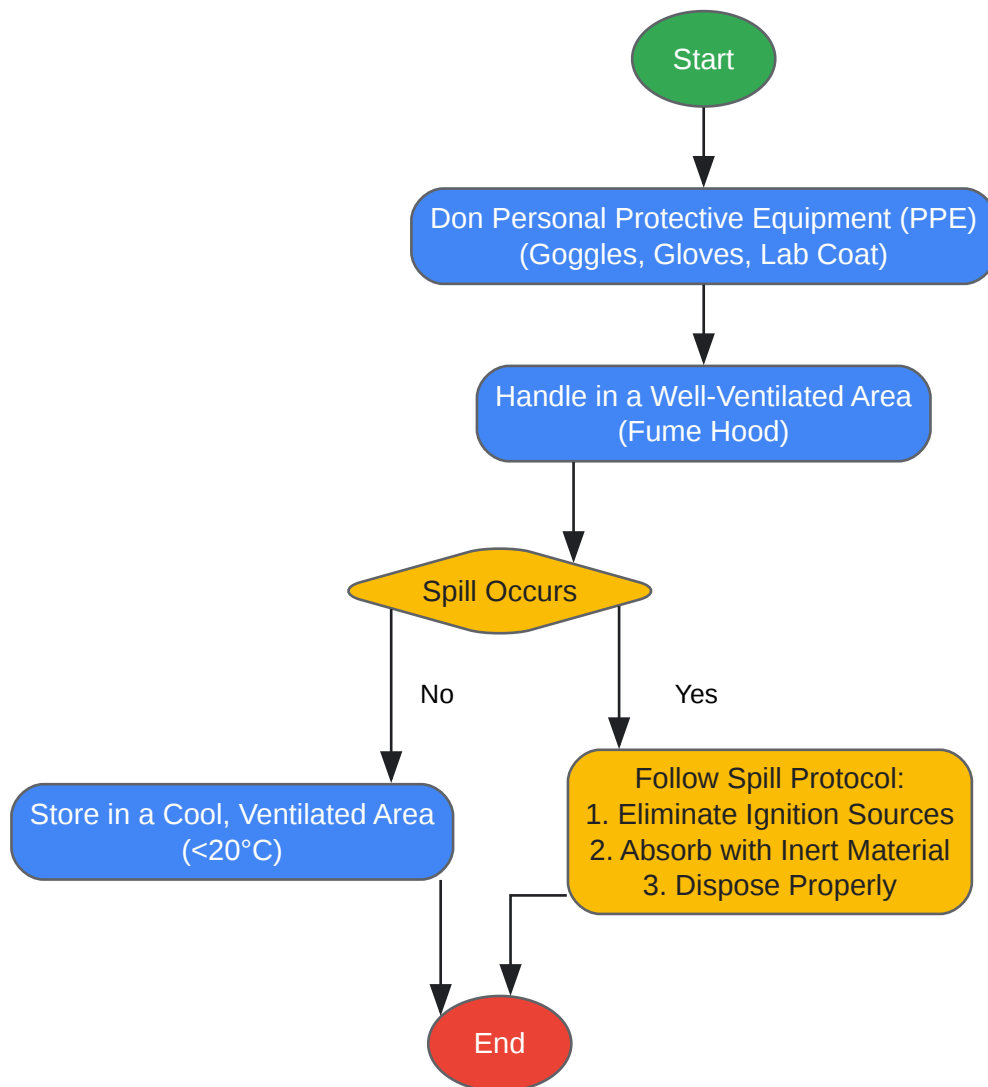
- Ignition Sources: Eliminate all sources of ignition, including open flames, sparks, and hot surfaces.[\[1\]](#)[\[3\]](#) Use non-sparking tools.[\[1\]](#)
- Static Discharge: Take precautionary measures against static discharges by grounding and bonding containers and receiving equipment.[\[3\]](#)[\[5\]](#)
- Dispensing: Never weigh out the material in a storage room.[\[1\]](#) When transferring, do so with care to avoid spills.
- Hygiene: Wash hands thoroughly after handling.[\[3\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)[\[8\]](#)
- Temperature Control: Store in a cool, dry, and well-ventilated place at temperatures not exceeding 20°C.[\[1\]](#)[\[5\]](#)
- Original Container: Keep in the original, tightly closed container.[\[3\]](#)
- Incompatible Materials: Store separately from incompatible materials and combustible materials.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Sunlight: Protect from direct sunlight.[\[3\]](#)[\[7\]](#)
- Quantity Limitation: Strictly limit the quantities of the product in the work area to what is absolutely necessary.[\[1\]](#)
- Spill Response:
 - Eliminate all ignition sources.[\[2\]](#)
 - Do not touch spilled material.[\[2\]](#)
 - Absorb the spill with an inert, damp, non-combustible material (e.g., vermiculite, sand).[\[2\]](#)
[\[7\]](#)
 - Collect the absorbed material using clean, non-sparking tools and place it into loosely covered plastic containers for disposal.[\[2\]](#)
- Fire Response:

- In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.[5] For large fires, flood the area with water from a distance.[2]
- The temperature of the substance must be maintained at or below the control temperature at all times.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][7]
- Skin Contact: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3][7]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[7]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and get medical attention.[9]

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[3] One recommended method is incineration after dilution in a suitable flammable solvent, ensuring the amount of active oxygen is below 1%.[1] Empty containers may still present a chemical hazard and should be kept away from heat and ignition sources.[3]

Visualizations

Workflow for Handling tert-Butyl 2-ethylperoxybutyrate



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Caption: Workflow for the safe handling of **tert-Butyl 2-ethylperoxybutyrate**.

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